

Technical Guide: (S)-3-Amino-3-(4-iodophenyl)propionic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (3S)-3-amino-3-(4-iodophenyl)propanoic acid

Cat. No.: B13300467

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High-Purity Chiral Intermediate for Medicinal Chemistry & Radiosynthesis

Chemical Identity & Physicochemical Properties[1] [2][3][4][5]

This compound is a

-amino acid, distinct from its

-amino acid isomer (4-iodo-L-phenylalanine). The amino group is positioned on the

-carbon (C3), imparting unique conformational stability and proteolytic resistance to peptides incorporating this scaffold.

Property	Detail
Chemical Name	(S)-3-Amino-3-(4-iodophenyl)propionic acid
Synonyms	(S)- -(4-Iodophenyl)- -alanine; (S)-3-Amino-3-(4-iodophenyl)propanoic acid
CAS Number	Not widely indexed for the free acid (See Note 1)
Related CAS	131690-60-3 (Chloro- analog, S-isomer)24250-85-9 (Alpha-isomer, 4-iodo-L-phenylalanine)
Molecular Formula	C H INO
Molecular Weight	291.09 g/mol
Chirality	(S)-Enantiomer
Appearance	White to off-white crystalline powder
Solubility	Soluble in acidic water, DMSO, Methanol; Sparingly soluble in neutral water

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Note 1: While the chloro- and bromo- analogs have established CAS numbers in public databases, the specific CAS for the free acid of the iodo- derivative is often proprietary or listed under its protected forms (e.g., Boc- or Fmoc- derivatives) in commercial catalogs. Researchers must distinguish this from 4-iodo-L-phenylalanine (CAS 24250-85-9), which is the

-amino isomer.

Synthesis & Manufacturing Methodologies

The synthesis of enantiopure (S)-3-amino-3-(4-iodophenyl)propionic acid typically follows two robust pathways: Enzymatic Resolution of the racemate or Asymmetric Synthesis via Ellman's auxiliary.

Method A: Modified Knoevenagel Condensation & Enzymatic Resolution

This is the most scalable route for industrial production.

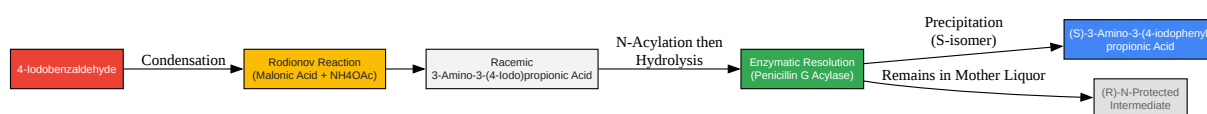
- Condensation: 4-Iodobenzaldehyde reacts with malonic acid and ammonium acetate (Rodionov reaction) in ethanol to yield racemic 3-amino-3-(4-iodophenyl)propionic acid.
- Protection: The racemate is N-phenylacetylated.
- Enzymatic Resolution: Immobilized Penicillin G Acylase (PGA) selectively hydrolyzes the (S)-enantiomer's amide bond.
- Isolation: The free (S)-amino acid precipitates or is extracted, while the (R)-amide remains in solution.

Method B: Asymmetric Synthesis (Ellman's Auxiliary)

Preferred for high enantiomeric excess (>99% ee) without resolution steps.

- Imine Formation: Condensation of 4-iodobenzaldehyde with (S)-tert-butanesulfinamide.
- Mannich-type Addition: Addition of a lithium enolate (from methyl acetate) to the sulfinimine.
- Deprotection: Acidic hydrolysis (HCl/MeOH) removes the sulfinyl group and ester, yielding the target -amino acid.

Visualization: Synthesis Workflow



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Caption: Pathway A: Scalable synthesis via Rodionov condensation followed by biocatalytic resolution.

Key Applications in Drug Development[8][9] Integrin Antagonists (RGD Mimetics)

The

-amino acid scaffold is critical for designing peptidomimetics that inhibit integrins (e.g.,

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- Mechanism: The 3-amino-3-phenylpropionic acid core mimics the aspartic acid residue in the RGD (Arg-Gly-Asp) sequence but provides increased stability against peptidases.
- Role of Iodine: The 4-iodo substituent serves as a reactive handle. It allows for late-stage diversification via Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira) to

attach pharmacophores that improve potency or selectivity.

Radiopharmaceuticals & Imaging[10]

- Radioiodination: The iodine atom can be exchanged for radioactive isotopes (^{125}I , ^{124}I , ^{131}I) using copper-mediated or palladium-mediated halide exchange.
- Application: Used as a tracer for SPECT/PET imaging of tumors expressing specific integrin subtypes or amino acid transporters (LAT1).

Experimental Protocol: Suzuki Coupling on the Iodo-Handle

Objective: Functionalization of the (S)-3-amino-3-(4-iodophenyl)propionic acid scaffold to create a library of integrin inhibitors.

Reagents:

- Substrate: (S)-3-Amino-3-(4-iodophenyl)propionic acid (N-Boc protected)
- Boronic Acid: Phenylboronic acid (1.2 equiv)
- Catalyst: Pd(dppf)Cl
(5 mol%)
- Base: K₂CO₃
(3 equiv)
- Solvent: Dioxane/Water (4:1)

Procedure:

- Dissolution: Dissolve 1.0 mmol of the N-Boc-protected iodo-amino acid in 5 mL of degassed Dioxane/Water.

- Addition: Add phenylboronic acid, K

CO

, and the Pd catalyst under an inert atmosphere (Nitrogen or Argon).

- Reaction: Heat the mixture to 80°C for 4-6 hours. Monitor consumption of the starting material via TLC or LC-MS.
- Work-up: Cool to room temperature, dilute with EtOAc, and wash with 1N HCl (to remove base) and brine.
- Purification: Dry over MgSO
, concentrate, and purify via flash column chromatography (Hexane/EtOAc).
- Deprotection: Remove the Boc group using TFA/DCM (1:1) to yield the final functionalized -amino acid.

Safety & Handling (MSDS Highlights)

Hazard Class	Statement	Precaution
Acute Toxicity	H302: Harmful if swallowed.	Do not eat, drink, or smoke when using.
Skin Irritation	H315: Causes skin irritation.	Wear nitrile gloves and lab coat.
Eye Damage	H318: Causes serious eye damage.	Wear safety goggles/face shield.
Storage	Light Sensitive.[1]	Store in amber vials at 2-8°C.

Disposal: Dispose of contents/container to an approved waste disposal plant. Iodine-containing compounds should be segregated from general organic waste if required by local regulations to prevent formation of toxic byproducts during incineration.

References

- Rodionov Reaction Mechanism:Knoevenagel Condensation in the Synthesis of Beta-Amino Acids. Organic Syntheses. [Link](#)
- Enzymatic Resolution: Soloshonok, V. A., et al. "Biocatalytic approach to enantiomerically pure -amino acids." Tetrahedron: Asymmetry, 1995. [Link](#)
- Integrin Antagonists: "Design and Synthesis of Non-Peptide Integrin Antagonists." Journal of Medicinal Chemistry. [Link](#)
- Palladium Coupling on Amino Acids: Gong, Y., et al. "Suzuki coupling of halo-amino acids for library generation." Bioorganic & Medicinal Chemistry Letters. [Link](#)
- Alpha-Isomer Reference: Sigma-Aldrich Product Page for 4-Iodo-L-phenylalanine (CAS 24250-85-9). [Link](#)

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Sources

- 1. 4-Iodo-L-phenylalanine, 95% | Fisher Scientific [fishersci.ca]
- To cite this document: BenchChem. [Technical Guide: (S)-3-Amino-3-(4-iodophenyl)propionic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13300467/docs#technical-guide-s-3-amino-3-4-iodophenyl-propionic-acid>]

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